

Technical Comparison Guide: IR Spectroscopic Profiling of Ethyl 2-chloro-3-hydroxybenzoate

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Compound of Interest

Compound Name: Ethyl 2-chloro-3-hydroxybenzoate

CAS No.: 1260810-04-5

Cat. No.: B577937

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Executive Summary

Ethyl 2-chloro-3-hydroxybenzoate is a 1,2,3-trisubstituted aromatic ester.^[1] Its infrared (IR) spectrum is distinct from its isomers (e.g., salicylates) due to the specific positioning of the chlorine atom relative to the hydroxyl and ester groups. Unlike its 2-hydroxy isomer, this compound does not exhibit the dramatic carbonyl shift associated with intramolecular hydrogen bonding, making IR a rapid tool for structural verification.

Experimental Methodology

To ensure reproducible data, the following protocol is recommended for acquiring the reference spectrum.

Sample Preparation Protocol

- Technique: Attenuated Total Reflectance (ATR) is preferred for neat solids; KBr Pellet is acceptable for higher resolution of weak overtones.^[1]
- Matrix: Diamond or ZnSe crystal (ATR); Spectral grade KBr (Pellet).^[1]

- Resolution: 4 cm^{-1} (standard) or 2 cm^{-1} (high-res).
- Scans: Minimum 32 scans to improve signal-to-noise ratio.

Data Processing

- Baseline Correction: Multipoint linear adjustment.
- Normalization: Min-Max normalization (0–1 absorbance) for overlay comparison.

Characteristic Peak Assignment

The spectrum of **Ethyl 2-chloro-3-hydroxybenzoate** is defined by the interplay between the electron-withdrawing chlorine (inductive effect) and the phenolic hydroxyl group.

Table 1: Key IR Absorption Bands

Functional Group	Frequency (cm ⁻¹)	Intensity	Vibrational Mode	Structural Insight
Phenolic O-H	3300 – 3450	Broad, Med	Stretching	H-bonded to Cl. Sharper than intermolecular H-bonds; higher freq than salicylate OH.[1]
Aromatic C-H	3050 – 3100	Weak	Stretching	Diagnostic of unsaturated aryl ring.
Ester C=O	1720 – 1735	Strong	Stretching	Conjugated Ester. Shifted slightly higher than typical benzoates (~1715) due to ortho-Cl inductive effect and steric twisting.
Aromatic C=C	1580 – 1600	Med-Strong	Stretching	Ring breathing modes; splitting often observed due to asymmetry.
C-O (Ester)	1270 – 1290	Strong	Stretching	Asymmetric C-O-C stretch (Ar-O-C).[1]
C-O (Phenol)	1180 – 1220	Strong	Stretching	Ar-OH bond stretch.
Ar-Cl	1050 – 1090	Med	Stretching	Aryl chloride band; often obscured but

diagnostic if
resolved.

Substitution	740 – 780	Strong	Bending (OOP)	1,2,3- Trisubstituted Pattern. Critical for distinguishing from para/meta isomers. [1]
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Comparative Analysis: Target vs. Alternatives

Distinguishing the target from its structural isomers is the primary challenge in QC. The table below highlights the "Decision Peaks"—spectral features that definitively rule out alternatives.

Table 2: Spectral Differentiation Guide

Compound	Structure Note	Key Differentiator (IR)	Mechanism
Ethyl 2-chloro-3-hydroxybenzoate	Target (OH at 3, Cl at 2)	C=O: $\sim 1725\text{ cm}^{-1}$ OH: $\sim 3350\text{ cm}^{-1}$	No Chelation. Cl prevents OH-C=O H-bonding. ^[1] Inductive effect raises C=O freq.
Ethyl 3-chloro-2-hydroxybenzoate	Isomer (OH at 2, Cl at 3)	C=O: $\sim 1675\text{ cm}^{-1}$ OH: $\sim 3100\text{ cm}^{-1}$ (Broad)	Chelation (Salicylate Effect). Strong intramolecular H-bond lowers C=O frequency significantly. ^[1]
Ethyl 3-hydroxybenzoate	Precursor (No Cl)	C=O: $\sim 1715\text{ cm}^{-1}$ Fingerprint: $680/760\text{ cm}^{-1}$	Standard Conjugation. Lacks the inductive shift of Cl; different OOP bending pattern (1,3-disubstituted). ^[1]
Ethyl 4-chloro-3-hydroxybenzoate	Regioisomer (Cl at 4)	Fingerprint: $800-850\text{ cm}^{-1}$	1,2,4-Trisubstitution. Shows adjacent hydrogens (2H) bending pattern distinct from 1,2,3-pattern. ^[1]

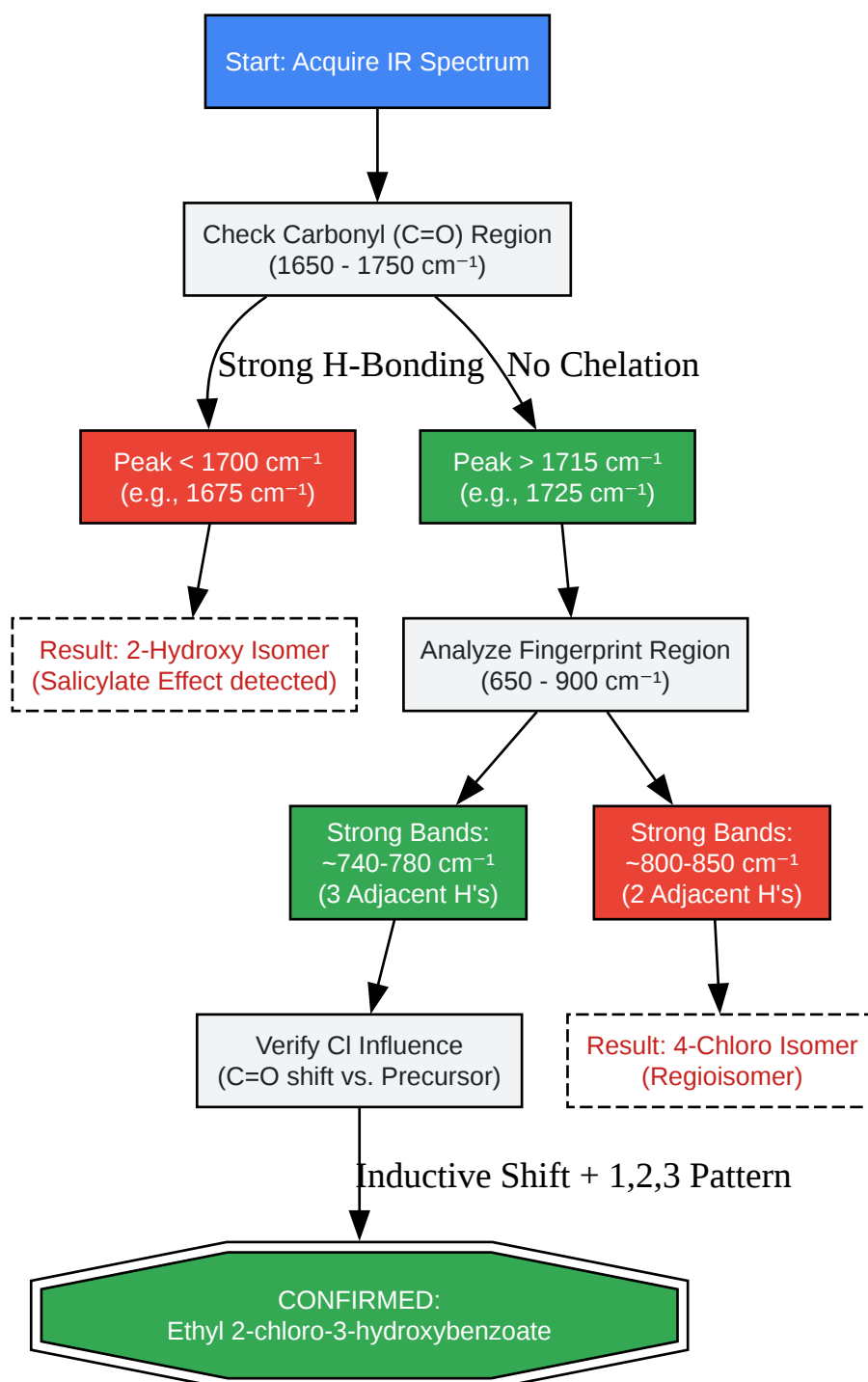
Deep Dive: The "Salicylate Shift" Trap

Researchers often confuse the target with its 2-hydroxy isomer.

- Scenario: You observe a carbonyl peak at 1680 cm^{-1} .
- Conclusion: This is NOT **Ethyl 2-chloro-3-hydroxybenzoate**. It is likely the 2-hydroxy isomer (Ethyl 3-chloro-2-hydroxybenzoate).
- Reasoning: The target molecule has the hydroxyl group at position 3 (meta to ester). It cannot form the 6-membered hydrogen-bonded transition state required to lower the carbonyl frequency. Therefore, the target must show a "normal" ester peak $>1715\text{ cm}^{-1}$.

Decision Workflow (Graphviz)

The following logic tree illustrates the step-by-step process for confirming the identity of **Ethyl 2-chloro-3-hydroxybenzoate** using IR data.



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Caption: Logical decision tree for distinguishing **Ethyl 2-chloro-3-hydroxybenzoate** from common isomers based on Carbonyl shift and Fingerprint substitution patterns.

Detailed Protocol: Purity & Identity Verification

Objective

To confirm the identity of synthesized/purchased **Ethyl 2-chloro-3-hydroxybenzoate** (Target) and detect contamination by the non-chlorinated precursor (Ethyl 3-hydroxybenzoate).

Step-by-Step Workflow

- Background Collection: Collect a background spectrum (air) to remove atmospheric CO₂ (2350 cm⁻¹) and H₂O lines.[\[1\]](#)
- Sample Loading: Place ~2 mg of sample onto the ATR crystal. Apply pressure until the preview spectrum amplitude stabilizes.
- Acquisition: Scan from 4000 to 600 cm⁻¹.
- Critical Region Analysis (Zoom In):
 - Region 1 (1700-1750 cm⁻¹): Look for a single sharp peak at ~1725 cm⁻¹.
 - Contamination Flag: A shoulder or split peak at 1715 cm⁻¹ suggests residual Ethyl 3-hydroxybenzoate (precursor).[\[1\]](#)
 - Region 2 (3200-3500 cm⁻¹): Assess the OH band shape.
 - Target: Medium broadness (interaction with Cl).[\[1\]](#)
 - Contamination: Very broad, undefined tailing suggests wet sample or different H-bonding network.
- Reporting: Report peak positions to nearest whole number. Verify absence of peaks at 1670-1690 cm⁻¹ (Isomer check).

References

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